

Preparing Withaphysalin C Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: Withaphysalin C

Cat. No.: B3427222

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Introduction

Withaphysalin C is a naturally occurring steroidal lactone belonging to the withanolide class, isolated from plants of the *Physalis* genus.[1] Withanolides have garnered significant interest in drug development due to their diverse biological activities, including anti-inflammatory, and immunomodulatory properties. Accurate and consistent preparation of **Withaphysalin C** stock solutions is fundamental for reliable and reproducible results in cell-based assays. This document provides detailed application notes and protocols for the preparation, storage, and use of **Withaphysalin C** stock solutions in cell culture applications.

Physicochemical Properties of Withaphysalin C

A comprehensive understanding of the physicochemical properties of **Withaphysalin C** is essential for proper handling and solution preparation.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₃₆ O ₇	
Molecular Weight	484.6 g/mol	
Appearance	Crystalline solid	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	

Recommended Solvents and Storage

Solvent Selection

Due to its hydrophobic nature, **Withaphysalin C** is sparingly soluble in aqueous solutions. Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions for cell culture applications. It is a polar aprotic solvent that can dissolve a wide range of organic compounds and is miscible with water and cell culture media at low concentrations.[3]

Storage Conditions

Proper storage is critical to maintain the stability and biological activity of **Withaphysalin C**.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to several years	Store in a tightly sealed container, protected from light and moisture.
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Protect from light. [4]
DMSO Stock Solution	-80°C	Up to 6 months	For longer-term storage, -80°C is recommended. Aliquot to avoid freeze-thaw cycles.

Note: While many compounds are stable in DMSO for extended periods, it is best practice to prepare fresh stock solutions regularly and monitor for any signs of precipitation or degradation. Studies have shown that many compounds in DMSO are stable for extended periods, but water content can be a factor in degradation.[\[5\]](#)[\[6\]](#)

Experimental Protocols

Preparation of a 10 mM Withaphysalin C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

Materials:

- **Withaphysalin C** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Laminar flow hood or biosafety cabinet

Procedure:

- Calculation:
 - Determine the mass of **Withaphysalin C** required. For a 10 mM stock solution in 1 mL of DMSO:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 484.6 \text{ g/mol} \times 1000 \text{ mg/g} = 4.846 \text{ mg}$
- Weighing:
 - Under a laminar flow hood, carefully weigh out 4.846 mg of **Withaphysalin C** powder on a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed powder into a sterile amber microcentrifuge tube.
 - Add 1 mL of anhydrous, cell culture grade DMSO to the tube.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use sterile amber cryovials (e.g., 20 µL or 50 µL aliquots). This minimizes the number of freeze-thaw cycles.

- Label the vials clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C or -80°C, protected from light.

Preparation of Working Solutions for Cell Culture

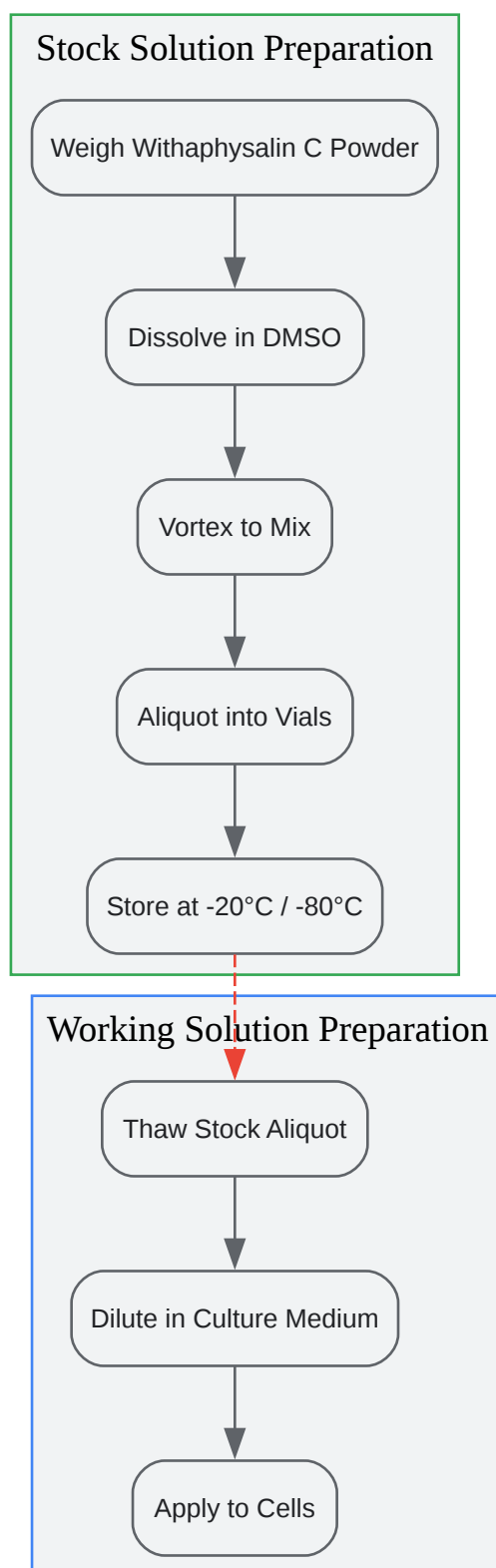
Important: The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.1%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Procedure:

- Thawing:
 - Remove one aliquot of the 10 mM **Withaphysalin C** stock solution from the freezer and allow it to thaw at room temperature.
- Dilution:
 - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration.
 - Example for a 10 µM working solution:
 - To prepare 1 mL of a 10 µM working solution, add 1 µL of the 10 mM stock solution to 999 µL of pre-warmed cell culture medium.
 - Mix gently by pipetting up and down.
- Application to Cells:
 - Add the freshly prepared working solution to your cell cultures.

Diagrams

Experimental Workflow

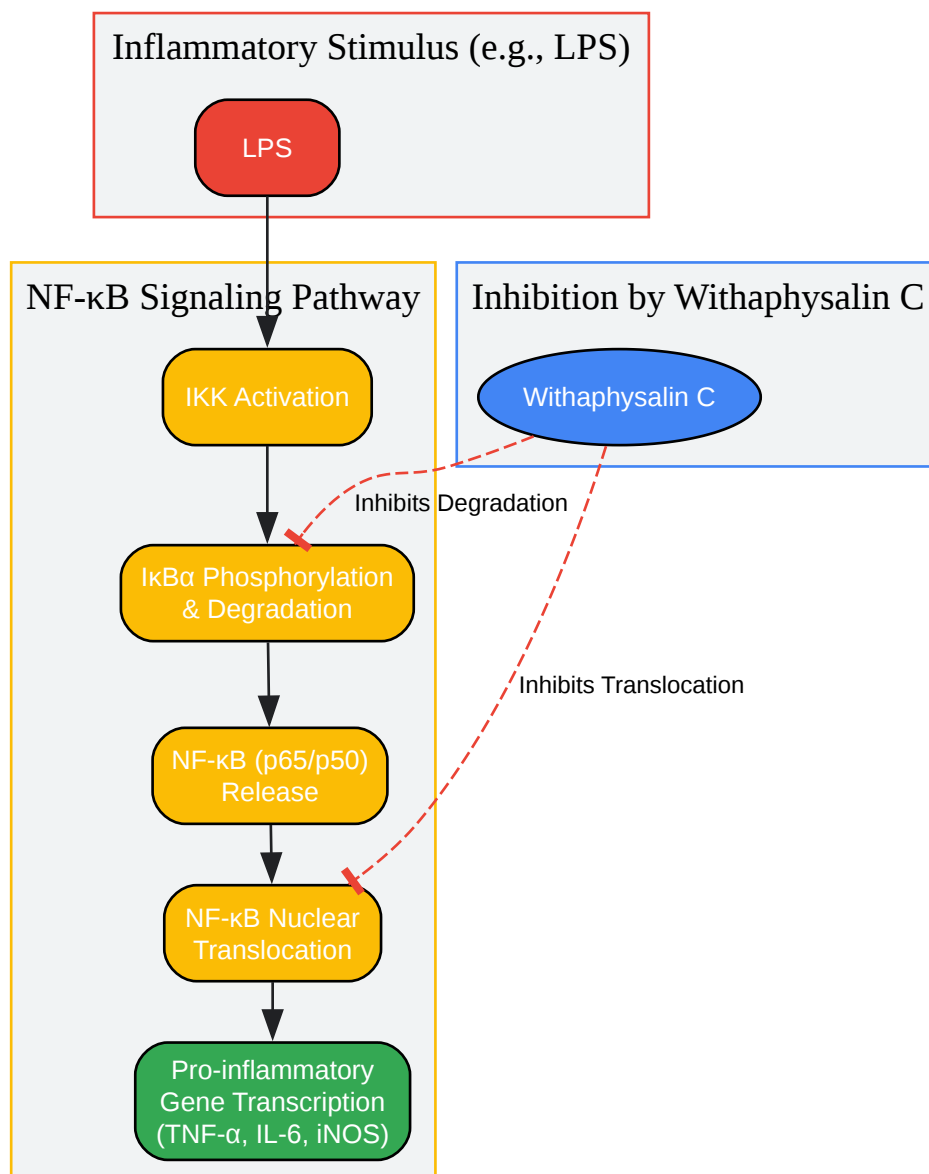


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Caption: Workflow for preparing **Withaphysalin C** stock and working solutions.

NF- κ B Signaling Pathway Inhibition by Withaphysalins

Withaphysalins have been shown to exert their anti-inflammatory effects by inhibiting the NF- κ B signaling pathway.



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